

An In-depth Technical Guide on the Solubility of Acetophenone Oxime

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Compound of Interest

Compound Name: Acetophenone oxime

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Abstract

This technical guide provides a comprehensive overview of the solubility of **acetophenone oxime** in various solvents. While quantitative solubility data for **acetophenone oxime** is not readily available in published literature, this document outlines its qualitative solubility profile based on available information. Furthermore, it offers detailed experimental protocols for the accurate determination of its solubility using established gravimetric and spectroscopic methods. A discussion on the key structural and environmental factors influencing the solubility of **acetophenone oxime** is also presented, supported by a logical relationship diagram. This guide is intended to be a valuable resource for professionals in research, development, and formulation who work with **acetophenone oxime** and related compounds.

Introduction

Acetophenone oxime (C_8H_9NO), a derivative of acetophenone, is a versatile organic compound with applications as an intermediate in various chemical syntheses. A thorough understanding of its solubility in different solvent systems is paramount for its effective use in laboratory research, process development, and potential pharmaceutical applications. Proper solvent selection, guided by solubility data, is critical for achieving desired reaction kinetics, optimizing purification processes such as crystallization, and developing stable formulations.

This guide summarizes the known qualitative solubility of **acetophenone oxime**, provides detailed methodologies for its quantitative determination, and explores the physicochemical principles governing its solubility.

Solubility Profile of Acetophenone Oxime

Comprehensive searches of scientific databases and chemical literature did not yield specific quantitative solubility data for **acetophenone oxime** in a range of solvents. However, a consistent qualitative description of its solubility has been established.

Table 1: Qualitative Solubility of **Acetophenone Oxime**

| Solvent Class | Specific Solvents | Qualitative Solubility |
|---------------|--|--|
| Polar Protic | Water | Slightly soluble[1][2][3][4] |
| Ethanol | Soluble, almost to transparency[1][2][5] | |
| Non-Polar | Hexane | Expected to have low solubility |
| Polar Aprotic | Acetone | Expected to be soluble |
| Ethyl Acetate | Expected to be soluble | |
| Aromatic | Toluene | Expected to have moderate to good solubility |

The solubility of **acetophenone oxime** is dictated by its molecular structure, which contains both a polar oxime ($-C=N-OH$) group capable of hydrogen bonding and a non-polar phenyl group. This amphiphilic nature results in good solubility in polar organic solvents like ethanol, which can engage in hydrogen bonding with the oxime group while also interacting with the phenyl ring. Its limited solubility in water is likely due to the hydrophobic character of the phenyl group dominating over the hydrophilic nature of the oxime group. In non-polar solvents, the polar oxime group is expected to limit solubility.

Experimental Protocols for Solubility Determination

To obtain precise and accurate quantitative solubility data for **acetophenone oxime**, the following established experimental methods are recommended.

Gravimetric Method (Equilibrium Solubility Determination)

This method directly measures the mass of the dissolved solute in a saturated solution at a specific temperature.

3.1.1. Materials and Equipment:

- **Acetophenone oxime** (high purity)
- Selected solvents (e.g., methanol, ethanol, 1-propanol, 2-propanol, 1-butanol, acetone, ethyl acetate, toluene, n-hexane)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (0.45 μm , PTFE or other solvent-compatible material)
- Volumetric flasks
- Drying oven

3.1.2. Procedure:

- **Sample Preparation:** Add an excess amount of **acetophenone oxime** to a series of vials, each containing a known volume (e.g., 10 mL) of a different solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 25 °C, 37 °C). Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure the solution is saturated.

- **Sample Withdrawal and Filtration:** After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-warmed syringe and immediately filter it through a 0.45 µm syringe filter into a pre-weighed, dry container.
- **Solvent Evaporation:** Place the container with the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **acetophenone oxime** (e.g., 50-60 °C).
- **Mass Determination:** Once the solvent has completely evaporated, cool the container in a desiccator and weigh it on an analytical balance. Repeat the drying and weighing process until a constant mass is achieved.
- **Calculation:** The solubility (S) in g/100g of solvent can be calculated using the following equation:

$$S = (m_{\text{solute}} / m_{\text{solvent}}) * 100$$

Where:

- m_{solute} is the mass of the dried **acetophenone oxime**.
- m_{solvent} is the mass of the solvent in the withdrawn aliquot (can be calculated from the volume and density of the solvent at the experimental temperature).

UV-Vis Spectroscopic Method

This indirect method relies on the relationship between the absorbance of a solution and the concentration of the solute, as defined by the Beer-Lambert law. It is suitable for compounds with a chromophore, such as the phenyl group in **acetophenone oxime**.

3.2.1. Materials and Equipment:

- **Acetophenone oxime** (high purity)
- Selected solvents (UV-grade)
- UV-Vis spectrophotometer

- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Syringe filters (0.45 μm)

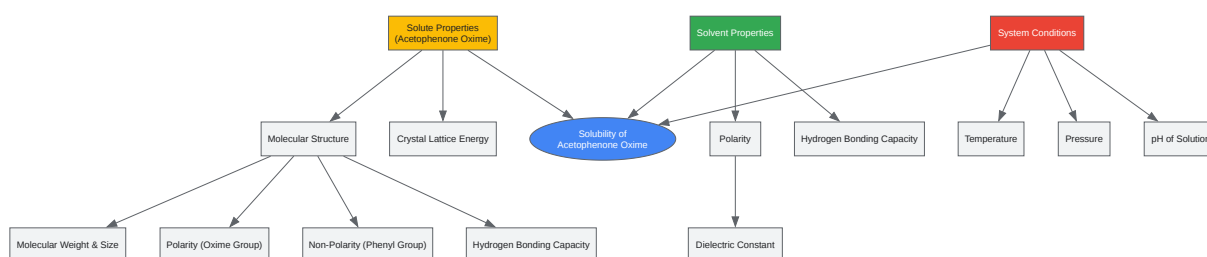
3.2.2. Procedure:

- Determination of λ_{max} : Prepare a dilute solution of **acetophenone oxime** in the chosen solvent. Scan the solution in the UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a stock solution of **acetophenone oxime** of known concentration in the selected solvent.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation of Saturated Solution: Follow steps 1 and 2 from the Gravimetric Method (Section 3.1.2).
- Sample Preparation for Analysis: After equilibration and filtration, accurately dilute a known volume of the saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted sample at λ_{max} .

- Calculation: Use the equation of the calibration curve to calculate the concentration of **acetophenone oxime** in the diluted sample. Then, account for the dilution factor to determine the concentration in the original saturated solution, which represents the solubility.

Factors Influencing Solubility

The solubility of **acetophenone oxime** is influenced by several interconnected factors, as illustrated in the diagram below.



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Caption: Logical relationship of factors influencing the solubility of **acetophenone oxime**.

- Solute Properties: The molecular structure of **acetophenone oxime**, with its polar oxime group and non-polar phenyl ring, is the primary determinant of its solubility. The ability of the oxime group to form hydrogen bonds enhances its solubility in protic solvents. The crystal lattice energy of the solid **acetophenone oxime** must be overcome by solute-solvent interactions for dissolution to occur.
- Solvent Properties: The principle of "like dissolves like" is central. Polar solvents will more effectively solvate the polar oxime group, while non-polar solvents will have a greater affinity

for the phenyl ring. The hydrogen bonding capacity and dielectric constant of the solvent are also critical in overcoming the intermolecular forces of the solute.

- **System Conditions:** Temperature generally has a significant impact on solubility, with most solids exhibiting increased solubility at higher temperatures. Pressure is more influential on the solubility of gases in liquids but can have a minor effect on solid-liquid systems. The pH of the solution can affect the solubility of compounds with ionizable groups; however, the oxime group of **acetophenone oxime** is weakly acidic and would require a high pH to deprotonate, which could potentially increase its aqueous solubility.

Conclusion

While quantitative solubility data for **acetophenone oxime** is not readily available, its qualitative solubility profile indicates good solubility in polar organic solvents and limited solubility in water. This guide provides detailed and robust experimental protocols for the gravimetric and UV-Vis spectroscopic determination of its solubility in a variety of solvents. A comprehensive understanding of the factors influencing solubility, as outlined in this document, is essential for the effective application of **acetophenone oxime** in research and development. The methodologies and principles discussed herein provide a solid framework for generating the necessary quantitative data to support process optimization and formulation development.

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References

- 1. Buy Acetophenone oxime | 10341-75-0 [smolecule.com]
- 2. benchchem.com [benchchem.com]
- 3. Acetophenone oxime | 613-91-2 [chemicalbook.com]
- 4. Acetophenone oxime CAS#: 613-91-2 [m.chemicalbook.com]
- 5. Acetophenone oxime, 98% | Fisher Scientific [fishersci.ca]

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